

Vitexolide D: A Technical Guide on its Origin, Isolation, and Biological Activity

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Compound of Interest

Compound Name: *Vitexolide D*

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Abstract

Vitexolide D is a labdane-type diterpenoid that has been isolated from the leaves of the Malaysian plant *Vitex vestita*. This discovery was the result of bioassay-guided fractionation of a dichloromethane extract of the plant material, which exhibited significant antibacterial activity. Subsequent spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HRMS), established the chemical structure of **Vitexolide D**. In addition to its antibacterial properties against Gram-positive bacteria, **Vitexolide D** has demonstrated moderate cytotoxic activity against human colon carcinoma (HCT-116) and human fetal lung fibroblast (MRC5) cell lines. This technical guide provides a comprehensive overview of the origin, isolation, structure elucidation, and known biological activities of **Vitexolide D**, including detailed experimental protocols and a discussion of its potential mechanism of action based on related compounds.

Origin and Isolation of Vitexolide D

Vitexolide D is a natural product isolated from *Vitex vestita*, a plant species found in Malaysia. The identification and purification of this compound were achieved through a systematic,

bioassay-guided approach.

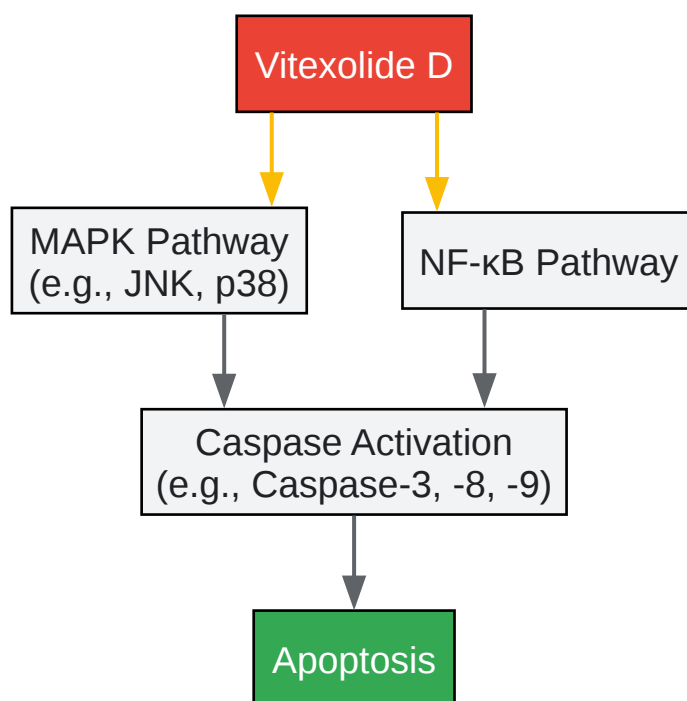
Plant Material

Fresh leaves of *Vitex vestita* were collected and authenticated. A voucher specimen should be deposited in a recognized herbarium for future reference.

Extraction and Bioassay-Guided Fractionation

The air-dried and powdered leaves of *Vitex vestita* were subjected to extraction with dichloromethane (CH₂Cl₂). This crude extract demonstrated antibacterial activity, prompting further investigation. The isolation of **Vitexolide D** followed a multi-step fractionation process, guided by antibacterial assays at each stage.

Experimental Workflow for Isolation:



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